Technical Handling Guide: 2-(2-Methylpropyl)oxan-4-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(2-Methylpropyl)oxan-4-amine*
CAS No.:	*1341729-33-6*
Cat. No.:	*B1426951*

Get Quote

Application Note & Protocol Series | Doc ID: AN-ORG-AMINE-092[1][2]

Executive Summary

Compound: **2-(2-Methylpropyl)oxan-4-amine** CAS: 1341729-33-6 Chemical Class: Primary Aliphatic Amine / Cyclic Ether Molecular Formula: C9H19NO (MW: 157.25 g/mol)[1][2][3]

This guide defines the standard operating procedures (SOPs) for the handling, storage, and quality control of **2-(2-Methylpropyl)oxan-4-amine**. As a functionalized tetrahydropyran (oxan), this compound serves as a critical building block in medicinal chemistry, particularly for modulating lipophilicity and metabolic stability in drug candidates.[1][2]

Due to the primary amine functionality at position 4, this compound exhibits chemically significant basicity and nucleophilicity, rendering it sensitive to atmospheric carbon dioxide (carbamate formation) and oxidation.[1][2] This protocol mandates strict exclusion of moisture and air to maintain reagent integrity.[1][2]

Physicochemical Profile & Hazard Assessment

© 2026 BenchChem. All rights reserved.

Note: Specific physical data for CAS 1341729-33-6 is limited.[1][2] The following profile is derived from structural "First Principles" and homologous data from Tetrahydro-2H-pyran-4-amine (CAS 38041-19-9).

Property	Value / Characteristic	Implication for Handling
Physical State	Likely Liquid or Low-Melting Solid	Handle with liquid transfer techniques; verify state upon receipt.[1][2]
Basicity (pKa)	~9.6 - 10.5 (Predicted for conj. [1][2] acid)	Corrosive. Will cause chemical burns.[1][2] Reacts violently with acids.[1][2]
Air Sensitivity	High (CO_2 Absorption)	Forms solid carbamate salts (white crust) upon air exposure.[1][2]
Hygroscopicity	Moderate to High	Absorbs atmospheric water; hydrolytic degradation is minimal, but water interferes with stoichiometry.[1][2]
Flash Point	Est. >60°C (Class IIIA Combustible)	Keep away from heat/sparks. [1][2] Ground all equipment.

Health, Safety, and Environment (HSE)

Danger: Treat as a Corrosive and Irritant.[1][2]

- H314: Causes severe skin burns and eye damage.[1][2]
- H302: Harmful if swallowed.[1][2]
- PPE Requirements: Nitrile gloves (double gloving recommended), chemical splash goggles, lab coat, and closed-toe shoes.[1][2] Handle strictly inside a fume hood.

Storage Protocol: The "Inert Chain"

© 2026 BenchChem. All rights reserved.

To prevent the formation of carbamate salts (which appear as a white precipitate in the neat liquid), the "Inert Chain" of custody must be maintained from receipt to usage.[1][2]

Storage Conditions

- Temperature:2°C to 8°C (Refrigerated).
- Atmosphere:Argon (Ar) or Nitrogen (N_2) blanket.[1][2] Argon is preferred due to its higher density, providing a better "cap" over the liquid surface.[1][2]
- Container: Amber glass vials with PTFE-lined septa or phenolic caps. Avoid metal containers due to potential corrosion.[1][2]

Protocol: Receipt and Initial Storage[1][2]

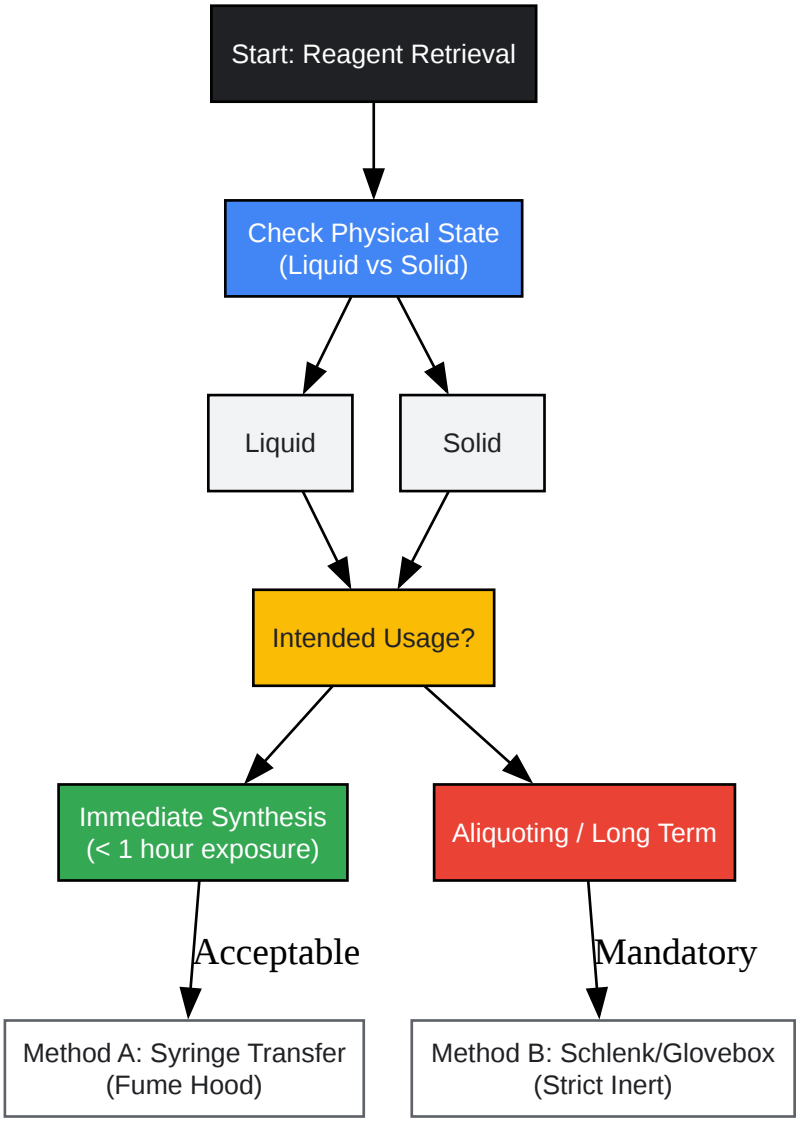
- Visual Inspection: Upon arrival, inspect the vial. The compound should be a clear, colorless to pale yellow liquid (or white solid).[1][2]
  - Red Flag:[1][2] Turbidity or white crust around the cap indicates CO_2 exposure (carbamate formation).[1][2]
- Equilibration: Allow the sealed container to reach room temperature before opening. Opening a cold vial condenses atmospheric moisture instantly.[1][2]
- Inert Gas Purge: If the manufacturer's seal is broken, immediately backfill the headspace with dry Argon/Nitrogen before resealing.[1][2]
- Secondary Containment: Place the vial inside a desiccator or a secondary jar containing desiccant (e.g., Drierite) within the refrigerator.

Handling & Experimental Workflows

Diagram: Handling Decision Logic

The following workflow dictates the handling method based on the required precision and storage duration.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision matrix for selecting the appropriate handling environment based on usage duration.

Protocol: Syringe Transfer (Liquid)

Use this method for standard synthesis reactions.[1][2]

- Preparation: Flush a clean, dry glass syringe and needle with Nitrogen/Argon 3 times.[1][2]
- Septum Access: If the source vial has a septum, wipe it with anhydrous ethanol.[1][2] If not, insert a Suba-Seal under a flow of inert gas.[1][2]

© 2026 BenchChem. All rights reserved.

- Pressure Equalization: Insert a balloon filled with inert gas into the vial to prevent a vacuum when withdrawing liquid.[1][2]
- Withdrawal: Draw the required volume.
  - Tip: If the liquid is viscous, use a wide-bore needle (18G) but move slowly to avoid bubble formation.[1][2]
- Transfer: Dispense directly into the reaction vessel (which should already be under inert gas).

Protocol: Solid Handling (If Solidified)

If the compound is a solid or has frozen in storage:

- Thawing: Gently warm the vial in your hand or a 25°C water bath. Do not overheat (>40°C) to avoid thermal degradation or pressure buildup.[1][2]
- Weighing:
  - Ideal: Weigh inside a glovebox.[1][2]
  - Alternative: Tare a capped vial with Nitrogen.[1][2] Quickly transfer the solid in the hood, recap, and re-weigh. Calculate mass by difference.

Quality Control (QC) & Troubleshooting[1][2]

Analytical Validation

Verify reagent integrity using 1H NMR (DMSO-d6 or CDCl3).

- Key Signals (Expected):
  - ~2.5 - 3.0 ppm: Multiplet for the CH-NH_2 (H4 position).[1][2]
  - ~0.9 ppm: Doublet for the methyl groups of the isobutyl chain.[1][2]
  - ~3.0 - 4.0 ppm: Signals for the ether protons (CH_2-O-CH_2).[1][2]
- Impurity Markers:

© 2026 BenchChem. All rights reserved.

- Carbamate Salt: Broadening of amine signals or new peaks downfield (>5.0 ppm) often indicates reaction with CO_2.[1][2]
- Water: Sharp singlet at 3.33 ppm (in DMSO) or 1.56 ppm (in CDCl3).

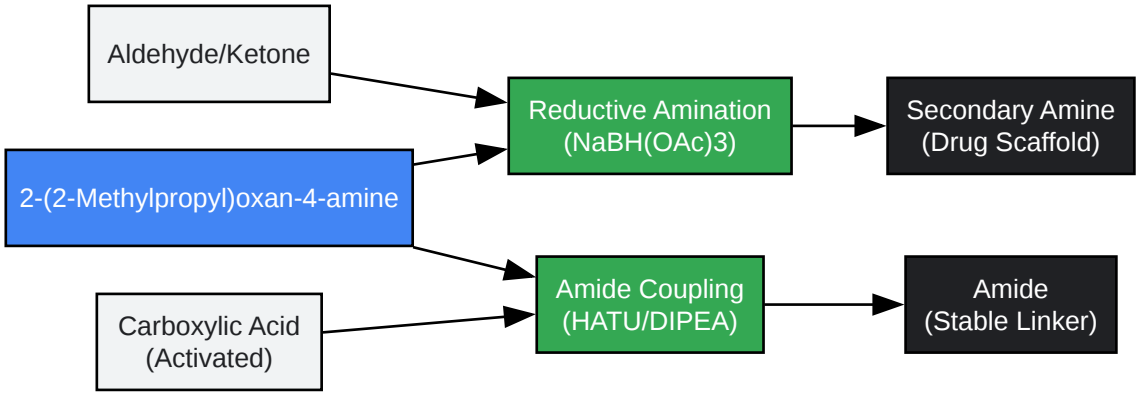
Troubleshooting Table

Observation	Probable Cause	Corrective Action
White precipitate in liquid	CO_2 absorption (Carbamate formation)	Filter solution under inert gas; distill if high purity is required.[1][2]
Yellow/Brown discoloration	Oxidation of amine	Check purity by LCMS.[1][2] If >90%, use with excess reagent.[1][2] If <90%, repurify.[1][2]
Viscosity increase	Polymerization (rare) or H-bonding network	Gently warm to 30°C. If insoluble in organic solvents, discard.[1][2]

Synthetic Utility & Application

This building block is frequently employed in Reductive Amination and Amide Coupling.[1][2]

Logical Pathway: Reactivity



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Primary synthetic pathways utilizing the amine moiety for scaffold construction.

Application Tip

When performing reductive amination with this amine, the steric bulk of the isobutyl group at Position 2 may influence the conformation of the ring.[1][2]

- Recommendation: Allow longer reaction times (4–16 hours) for imine formation before adding the reducing agent (e.g., STAB) to ensure complete conversion, as the amine at Position 4 might be sterically shielded depending on the ring pucker (axial vs. equatorial preference).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 419223, 4-Aminotetrahydropyran. Retrieved from [Link] (Proxy homolog data).[1][2]
- Diplomata Comercial.Amine Storage Conditions: Essential Guidelines for Safety. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Aminotetrahydropyran | 38041-19-9 [chemicalbook.com]
- 2. 4-Aminotetrahydropyran | C5H11NO | CID 419223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1341729-33-6_2-(2-Methylpropyl)oxan-4-amineCAS号:1341729-33-6_2-(2-Methylpropyl)oxan-4-amine【结构式 性质 英文】 - 化源网 [chemsrc.com]
- To cite this document: BenchChem. [Technical Handling Guide: 2-(2-Methylpropyl)oxan-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1426951/docs#technical-handling-guide-2-2-methylpropyl-oxan-4-amine]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.